

# Application Note: Analysis of Airborne Ketones Using DNPH Cartridges

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Compound of Interest		
Compound Name:	2-Butanone 2,4-	
	Dinitrophenylhydrazone	
Cat. No.:	B143228	Get Quote

#### Introduction

The monitoring of airborne ketones is crucial in various fields, including industrial hygiene, environmental science, and drug development, due to their potential health impacts and role in atmospheric chemistry. This application note details a robust method for the sampling and analysis of ketones in the air using 2,4-dinitrophenylhydrazine (DNPH) coated silica cartridges, followed by High-Performance Liquid Chromatography (HPLC) analysis. This method is based on the well-established chemistry of DNPH reacting with carbonyl compounds to form stable dinitrophenylhydrazone derivatives, allowing for sensitive and specific quantification.[1][2][3]

# **Principle**

Air is drawn through a cartridge containing silica gel coated with an acidic solution of 2,4-dinitrophenylhydrazine. Ketones present in the air react with the DNPH to form their corresponding 2,4-dinitrophenylhydrazone derivatives. These derivatives are then eluted from the cartridge with a suitable solvent, typically acetonitrile, and analyzed by reversed-phase HPLC with UV detection.[4]

# **Challenges with Ketone Analysis**

It is important to note that ketones are generally less reactive than aldehydes in their derivatization with DNPH.[5] This can result in lower collection efficiencies, particularly for more volatile ketones like methyl ethyl ketone and methyl isobutyl ketone, which may not react



quickly enough to be quantitatively collected.[6][7] Factors such as high relative humidity, high sampling flow rates, and extended sampling durations can negatively impact the collection efficiency of ketones.[5] For instance, ketone losses can range from 35-80% at relative humidity greater than 50%.[5] Therefore, careful optimization of sampling parameters is critical for accurate quantification.

# **Materials and Reagents**

- DNPH-coated silica cartridges (e.g., Waters Sep-Pak DNPH-Silica, Supelco LpDNPH)[8]
- Ozone scrubbers (recommended for ambient air sampling)[8]
- Sampling pump capable of maintaining a constant flow rate
- HPLC system with a UV detector
- Reversed-phase C18 HPLC column
- HPLC-grade acetonitrile, water, and other necessary solvents
- Ketone standards and DNPH-derivative standards
- Glassware, syringes, and filters for sample preparation

### **Data Presentation**

The following tables summarize typical performance data for the analysis of ketones using DNPH cartridges. Note that these values can vary depending on the specific ketone, sampling conditions, and analytical instrumentation.

Table 1: Background Levels of Ketone-DNPH Derivatives on Cartridges

Compound	Average Background (ng/cartridge)
Acetone	155

Source: Data compiled from performance studies of DNPH-coated cartridges.[9]



Table 2: Recovery of Ketones from Spiked Samples

Compound	Average Percent Recovery
Acetophenone	67.4 - 106%
Isophorone	71.6 - 106%
Methyl Ethyl Ketone (MEK)	18.2 - 46.2%
Methyl Isobutyl Ketone (MIBK)	21.9 - 67.3%

Source: Field validation studies of the DNPH method.[10]

# **Experimental Workflow**

The overall process for air sampling and analysis of ketones using DNPH cartridges is depicted in the following workflow diagram.



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Caption: Experimental workflow for ketone analysis.

# Detailed Protocols Air Sampling Protocol

This protocol is based on methodologies outlined in EPA Method TO-11A.[4]

Pump Calibration: Calibrate the sampling pump to the desired flow rate (typically 0.5 to 1.5 L/min) using a calibrated flow meter.



- Cartridge Preparation: Remove the end caps from the DNPH cartridge. If sampling in an environment with potential ozone interference, attach an ozone scrubber to the inlet of the DNPH cartridge.[8]
- Sample Collection: Connect the outlet of the cartridge assembly to the sampling pump. Position the sampling inlet in the desired sampling location and turn on the pump.
- Sampling Duration: The sampling duration will depend on the expected concentration of ketones. It is recommended that the total volume of air passed through the cartridge is sufficient to generate a derivative quantity that is at least 10 times the background level.[8]
- Post-Sampling: After sampling, turn off the pump, record the final flow rate and sampling time. Remove the cartridge, cap both ends, and store it in a clean, non-contaminating container at ≤ 4°C until analysis.[8] A field blank, which is a cartridge handled in the same manner but with no air drawn through it, should be included with each set of samples.[11]

### **Sample Preparation Protocol**

- Elution Setup: Place the DNPH cartridge in a clean elution apparatus, such as a vacuum manifold.
- Elution: Pass a known volume of HPLC-grade acetonitrile (typically 5 mL) through the cartridge at a low flow rate (e.g., 1-2 mL/min) to elute the DNPH derivatives.
- Collection: Collect the eluate in a volumetric flask.
- Volume Adjustment: Adjust the eluate to the final volume with acetonitrile.
- Filtration: Filter the sample through a 0.45 μm syringe filter into an HPLC vial.

## **HPLC Analysis Protocol**

- HPLC Conditions:
  - Column: C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 μm particle size).
  - Mobile Phase: A gradient of acetonitrile and water is typically used. For example, a
    gradient starting with 60% acetonitrile and increasing to 100% acetonitrile.



Flow Rate: 1.0 mL/min.

Injection Volume: 20 μL.

Detector: UV detector set at 360 nm.

- Calibration: Prepare a series of calibration standards by diluting a stock solution of the ketone-DNPH derivatives. Inject the standards into the HPLC to generate a calibration curve.
- Sample Analysis: Inject the prepared samples into the HPLC system.
- Quantification: Identify the ketone-DNPH derivative peaks in the chromatogram based on their retention times compared to the standards. Quantify the concentration of each ketone using the calibration curve.

## **Signaling Pathway of Derivatization**

The following diagram illustrates the acid-catalyzed reaction between a ketone and 2,4-dinitrophenylhydrazine to form a stable 2,4-dinitrophenylhydrazone.



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Caption: Ketone derivatization with DNPH.

This comprehensive guide provides researchers, scientists, and drug development professionals with the necessary information to successfully implement the DNPH cartridge method for the air sampling and analysis of ketones. Adherence to these protocols and an



understanding of the method's limitations will ensure the generation of accurate and reliable data.

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